

Personal protective equipment for handling Dimethyl (2-Oxononyl)phosphonate-d15

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Compound of Interest

Compound Name: Dimethyl (2-Oxononyl)phosphonate-d15

Cat. No.: B565110

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Essential Safety and Handling Guide for Dimethyl (2-Oxononyl)phosphonate-d15

Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate, essential safety and logistical information for handling **Dimethyl (2-Oxononyl)phosphonate-d15**. It includes detailed operational protocols, personal protective equipment (PPE) requirements, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Dimethyl (2-Oxononyl)phosphonate-d15** is not readily available, the handling of this compound should be guided by the safety protocols for organophosphorus compounds and deuterated substances. Organophosphorus compounds can be hazardous, and appropriate precautions are necessary. Deuterated compounds are generally considered non-radioactive and safe for laboratory use^[1].

Assumed Hazards (Based on Analogous Compounds):

- Harmful if swallowed or inhaled.

- Causes skin and serious eye irritation.
- May cause respiratory irritation.

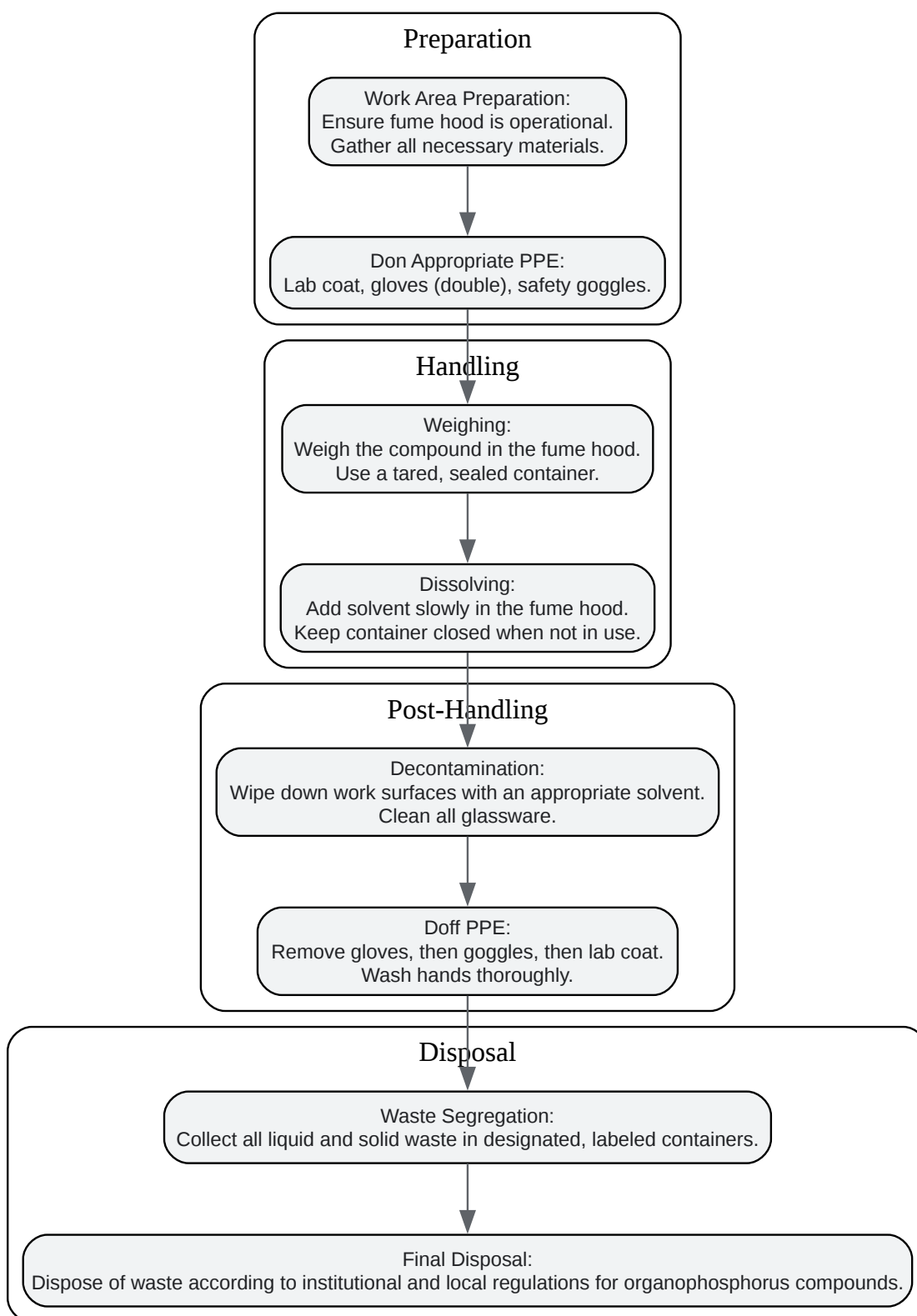
Personal Protective Equipment (PPE) Requirements:

Proper PPE is the primary defense against chemical exposure. The following table summarizes the required PPE for handling **Dimethyl (2-Oxononyl)phosphonate-d15**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Gloves should be unlined and of a thickness of at least 12 to 22 mils[2]. Double gloving is recommended[3].	To prevent dermal absorption, which is a significant route of exposure for organophosphorus compounds[2]. Wearing gloves is a key factor in reducing occupational exposure[4].
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards[5].	To protect eyes from splashes and aerosols that can cause serious irritation[6][7].
Skin and Body	Laboratory coat. For larger quantities or risk of splashing, chemical-resistant coveralls or an apron should be worn[8].	To protect skin from accidental contact. Contaminated clothing should be removed immediately and washed before reuse[6][7].
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If aerosols or vapors are likely to be generated, a NIOSH/MSHA approved respirator should be used[5][7].	To prevent inhalation, which can be a route of exposure for harmful compounds[6]. Wearing a mask when spraying pesticides has been shown to reduce exposure to organophosphates[4].

Experimental Workflow: Safe Handling Protocol

This section provides a step-by-step protocol for the safe handling of **Dimethyl (2-Oxononyl)phosphonate-d15**, from preparation to disposal.



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Caption: Step-by-step workflow for handling **Dimethyl (2-Oxononyl)phosphonate-d15**.

Storage and Disposal Plans

Proper storage and disposal are critical for maintaining chemical integrity and ensuring laboratory safety.

Storage:

- Temperature: Store in a cool, dry, and well-ventilated place[6]. For long-term storage, refrigeration at -20°C is often recommended for deuterated compounds[9].
- Container: Keep the container tightly closed[6][7]. Use amber vials or store in the dark to prevent photodegradation[9].
- Atmosphere: To prevent oxidation and contamination, consider handling and storing under an inert atmosphere, such as dry nitrogen or argon[9].
- Incompatibilities: Keep away from strong oxidizing agents[6][7].

Disposal:

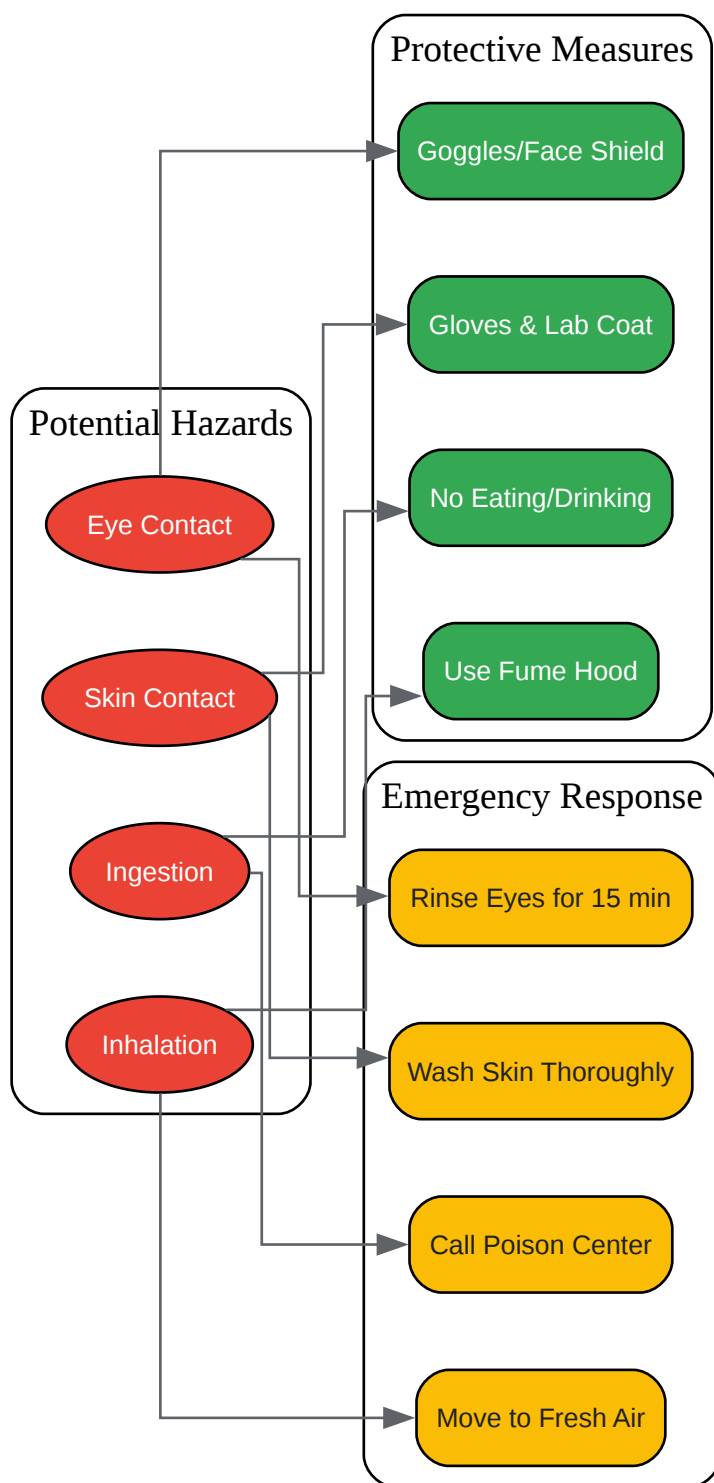
All waste containing **Dimethyl (2-Oxononyl)phosphonate-d15** must be treated as hazardous waste.

- Waste Collection:
 - Do not dispose of in the trash or down the sink[10].
 - Collect all liquid waste in a designated, labeled hazardous waste container[10].
 - Collect all solid waste, including contaminated consumables (e.g., pipette tips, gloves), in a separate, clearly labeled solid hazardous waste container[10].
- Disposal Procedure:
 - Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste[11].

- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures for organophosphorus compounds.

Hazard Mitigation and Emergency Procedures

This diagram outlines the potential hazards and the corresponding protective and emergency measures.



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- To cite this document: BenchChem. [Personal protective equipment for handling Dimethyl (2-Oxononyl)phosphonate-d15]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565110#personal-protective-equipment-for-handling-dimethyl-2-oxononyl-phosphonate-d15]

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